

Physicochemical Properties of Butyl Formate: A Technical Guide

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Compound of Interest

Compound Name: Butyl formate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **butyl formate** (CAS No. 592-84-7). The information is curated to support research, development, and safety assessments involving this versatile ester. Data is presented in a structured format for clarity and ease of comparison, supplemented by detailed experimental protocols and a visualization of property interdependencies.

General and Molecular Properties

Butyl formate, also known as n-butyl methanoate, is a formate ester recognized for its characteristic fruity, plum-like odor.^{[1][2][3]} It is found naturally in various fruits like apples and strawberries and is utilized as a flavoring agent and a polar aprotic solvent.^{[1][2]}

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₂	[4][5]
Molecular Weight	102.13 g/mol	[1][2][6]
IUPAC Name	butyl formate	[1]
Synonyms	n-Butyl formate, Formic acid butyl ester, n-Butyl methanoate	[1][3][4]
CAS Registry Number	592-84-7	[2][4][5]
Physical Description	Clear, colorless liquid	[1][2][6]

Thermodynamic and Physical Properties

The thermodynamic and physical properties of **butyl formate** are critical for its handling, storage, and application in various processes. These properties dictate its behavior under different temperature and pressure conditions.

Property	Value	Reference(s)
Boiling Point	106-107 °C (222.8-224.6 °F) at 760 mmHg	[1][2][6]
Melting Point	-91 to -92 °C (-131.8 to -133.6 °F)	[2][7]
Density	0.885 - 0.9108 g/mL at 25 °C	[1][2][6]
Vapor Pressure	28.9 mmHg at 25 °C	[1][8]
Vapor Density	3.5 (Air = 1)	[1]
Refractive Index (n _{20/D})	1.380 - 1.400	[1][2][8]
Surface Tension	24.89 dyn/cm	[7]
Dipole Moment	2.03 D	[7]

Solubility and Partitioning

The solubility of **butyl formate** in various media is a key determinant of its environmental fate, bioavailability, and utility as a solvent.

Property	Value	Reference(s)
Water Solubility	7.56 mg/mL at 27 °C (Slightly soluble)	[1][8]
Solubility in Organic Solvents	Miscible with alcohol, ether, and most organic solvents	[1][2]
LogP (Octanol/Water Partition Coefficient)	1.30 - 1.396 (est)	[1][3][8]

Safety and Flammability

Understanding the flammability characteristics of **butyl formate** is essential for ensuring safe handling and storage procedures.

Property	Value	Reference(s)
Flash Point	13.9 - 18 °C (57 - 64.4 °F) (Closed Cup)	[1][2][6][8]
Autoignition Temperature	322 °C (612 °F)	[6]
Explosive Limits	1.7 - 8.2% (V)	[3][9]

Experimental Protocols

The determination of the physicochemical properties listed above is conducted using standardized experimental methodologies. Below are detailed overviews of the protocols for key experiments.

Boiling Point Determination (Capillary Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common laboratory method is the capillary tube technique.[4][10]

Methodology:

- A small quantity of **butyl formate** is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed within the fusion tube containing the sample.
- The assembly is attached to a thermometer and heated slowly and uniformly in a heating bath (e.g., a Thiele tube or an aluminum block).[4]
- As the temperature rises, dissolved air will be expelled from the capillary tube. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[4]
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[10]

Density Measurement (Pycnometer Method)

The density of a liquid is its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.[11][12]

Methodology:

- A clean, dry pycnometer (a glass flask of a specific, known volume) is weighed accurately.
- The pycnometer is then filled with **butyl formate**, ensuring no air bubbles are trapped.
- The filled pycnometer is brought to a constant temperature in a water bath.
- The pycnometer is weighed again to determine the mass of the liquid.
- The density is calculated by dividing the mass of the **butyl formate** by the known volume of the pycnometer.[11]

Flash Point Determination (Pensky-Martens Closed Cup)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The ASTM D93 standard test method using a Pensky-Martens closed-cup tester is widely used.[1][3][5][13]

Methodology:

- A sample of **butyl formate** (typically 75 mL) is placed in the test cup of the Pensky-Martens apparatus.[5]
- The sample is heated at a slow, constant rate while being stirred.[5]
- An ignition source (a small flame) is periodically directed into the vapor space above the liquid surface.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.[5]

Water Solubility (OECD 105 - Flask Method)

The water solubility is the saturation mass concentration of a substance in water at a given temperature. For substances with solubility above 10^{-2} g/L, the Flask Method as described in OECD Guideline 105 is appropriate.[2][6][9]

Methodology:

- An excess amount of **butyl formate** is added to a flask containing purified water.
- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (saturation).
- After agitation, the mixture is allowed to stand to permit phase separation.
- A sample of the aqueous phase is carefully removed, ensuring no undissolved ester is included. This may involve centrifugation or filtration.[2]
- The concentration of **butyl formate** in the aqueous sample is determined using a suitable analytical technique, such as gas chromatography (GC).

Vapor Pressure Determination (OECD 104 - Static Method)

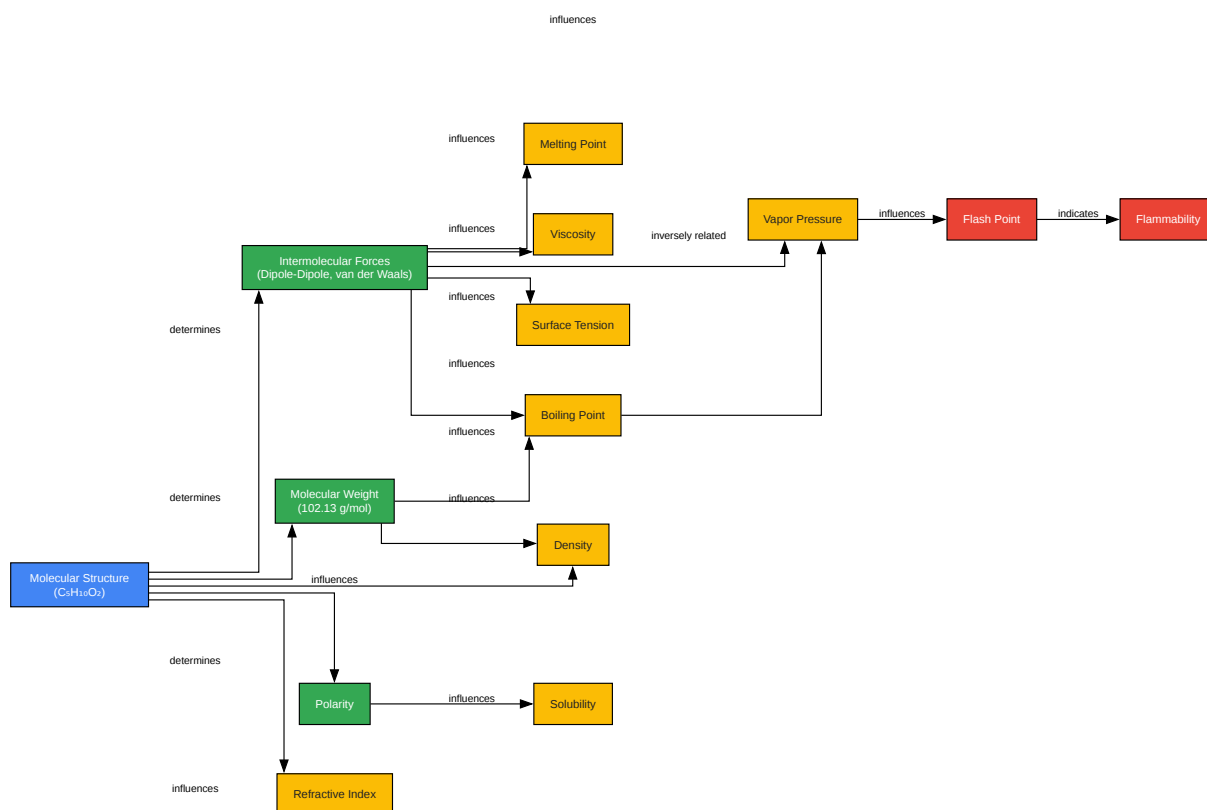
Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature. The static method, outlined in OECD Guideline 104, is a direct measurement technique.^{[8][14]}

Methodology:

- A sample of degassed **butyl formate** is introduced into a thermostatically controlled sample cell.
- The cell is evacuated to remove air.
- The temperature of the cell is precisely controlled and allowed to equilibrate.
- The pressure inside the cell, which is the vapor pressure of the substance at that temperature, is measured using a pressure transducer.
- Measurements are repeated at several different temperatures to establish the vapor pressure curve.^[8]

Visualization of Property Relationships

The physicochemical properties of a molecule are interconnected. The following diagram illustrates the logical relationships, starting from the fundamental molecular structure.



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Caption: Interrelationships of **Butyl Formate**'s Physicochemical Properties.

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